

Application Notes and Protocols: Preparation of BRD0705 Stock Solution

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Compound of Interest

Compound Name: BRD0705

Cat. No.: B2589819

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

BRD0705 is a potent and selective inhibitor of Glycogen Synthase Kinase 3 α (GSK3 α) with an IC₅₀ of 66 nM, demonstrating an 8-fold selectivity over GSK3 β (IC₅₀ of 515 nM)[1][2]. It is an orally active compound investigated for its therapeutic potential in conditions such as acute myeloid leukemia (AML)[1][3]. Accurate preparation of a stock solution is the first critical step for in vitro and in vivo experiments to ensure the reliability and reproducibility of results. This document provides a detailed protocol for the preparation, storage, and handling of **BRD0705** stock solutions.

2. Chemical and Physical Properties

A summary of the key chemical and physical properties of **BRD0705** is presented below. This information is crucial for accurate calculations and proper handling of the compound.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₃ N ₃ O	[1][4]
Molecular Weight	321.42 g/mol	[1]
Appearance	Solid	[4]
Solubility (DMSO)	Up to 300 mg/mL (933.36 mM)	[1]
Solubility (Ethanol)	64 mg/mL (199.11 mM)	[3]
Solubility (Water)	Insoluble	[3]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (in Solvent)	-80°C for up to 1 year	[1]

3. Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BRD0705** in Dimethyl Sulfoxide (DMSO). Fresh, anhydrous DMSO is recommended for optimal solubility[3].

3.1. Materials and Equipment

- **BRD0705** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Safety Precautions

- Handle **BRD0705** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid inhalation, and skin or eye contact.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

3.3. Step-by-Step Procedure

- **Equilibrate BRD0705:** Allow the vial of **BRD0705** powder to warm to room temperature before opening to prevent condensation.
- **Weigh BRD0705:** Tare the analytical balance with a sterile microcentrifuge tube. Carefully weigh out the desired amount of **BRD0705** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.21 mg of **BRD0705**.
- **Add Solvent:** Add the calculated volume of anhydrous DMSO to the tube containing the **BRD0705** powder.
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication may be applied to aid dissolution if necessary^[1]. Visually inspect the solution to ensure no particulates are present.
- **Aliquot and Store:** For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes. Store the aliquots at -80°C for long-term storage^[1].

4. Quantitative Data Summary

The following table provides the mass of **BRD0705** required to prepare stock solutions of various concentrations and volumes.

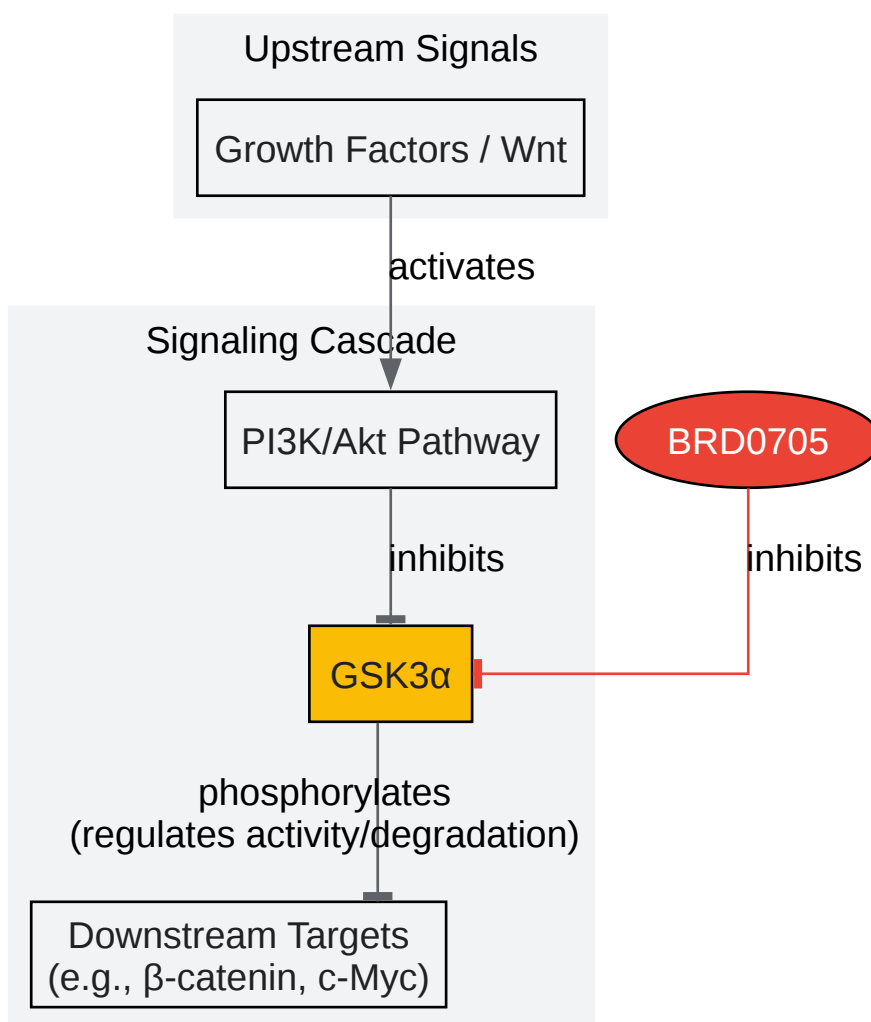
Formula for Calculation: $\text{Mass (mg)} = \frac{\text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}}{1000}$

Desired Stock Concentration (mM)	Final Volume (mL)	BRD0705 Mass Required (mg)
1	1	0.321
10	1	3.21
20	1	6.43
50	1	16.07
10	5	16.07
10	10	32.14

5. Visualization of Pathways and Workflows

5.1. Simplified GSK3 α Signaling Pathway

BRD0705 is a selective inhibitor of GSK3 α . This kinase is a key regulator in multiple signaling pathways, including those involved in cell proliferation and differentiation. The diagram below illustrates a simplified representation of GSK3 α 's role and its inhibition by **BRD0705**.

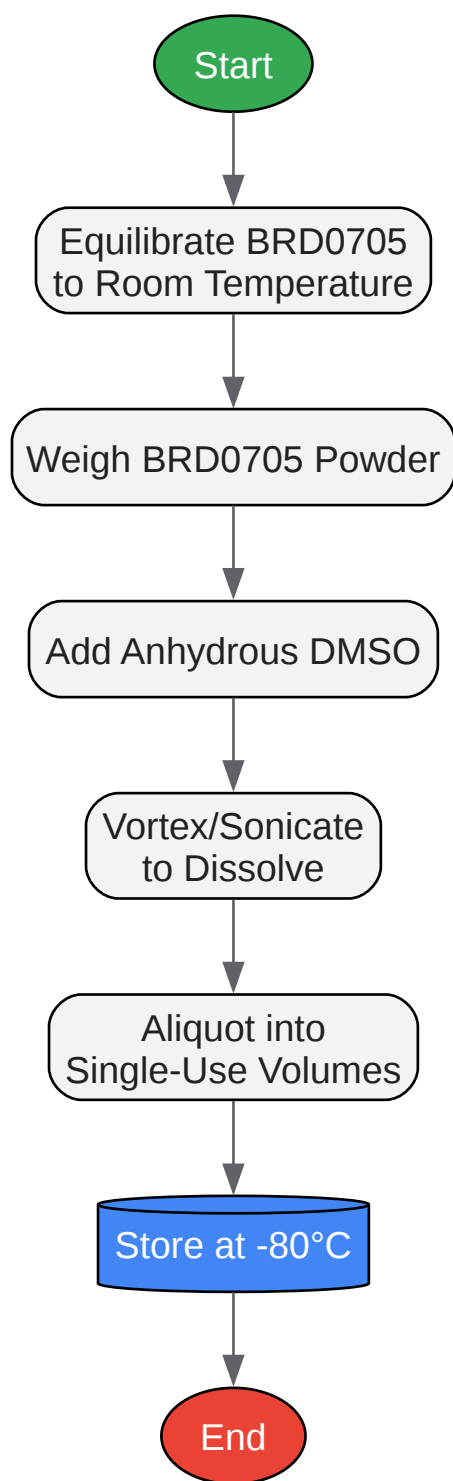


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Caption: Simplified GSK3α signaling pathway and its inhibition by **BRD0705**.

5.2. Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical flow of the experimental protocol for preparing the **BRD0705** stock solution.



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